Application Note: Advanced NMR Characterization of (R)-Lamivudine Sulfoxide (Impurity H)

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Compound of Interest	
Compound Name:	*(R)-lamivudine sulfoxide*
CAS No.:	*160552-54-5*
Cat. No.:	*B608443*

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Executive Summary

In the development of Lamivudine (3TC) therapeutics, the oxidative degradation pathway yields two diastereomeric sulfoxides: **(R)-Lamivudine Sulfoxide** (Impurity H) and (S)-Lamivudine Sulfoxide (Impurity G). Distinguishing these diastereomers is critical for ICH Q3A/B impurity profiling and toxicological qualification.

This guide details the nuclear magnetic resonance (NMR) protocols required to unequivocally characterize **(R)-Lamivudine Sulfoxide**. Unlike HPLC, which separates based on polarity, NMR provides direct structural evidence of the sulfur stereocenter configuration ((2R, 3R, 5S)). We present a self-validating workflow combining high-field 1D 1H NMR for fingerprinting, 2D NOESY for stereochemical assignment, and quantitative NMR (qNMR) for absolute purity assessment.

Structural Basis & Stereochemistry[1][2]

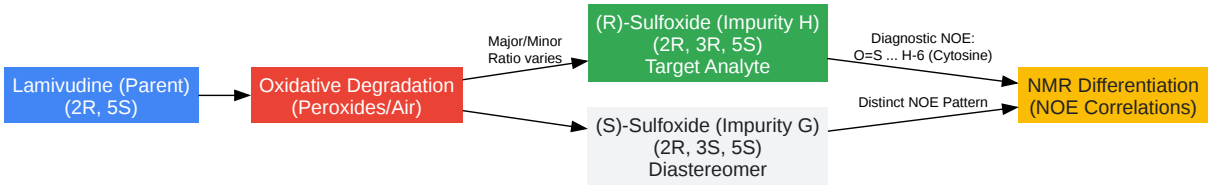
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Lamivudine is the (-)-enantiomer with the configuration (2R, 5S). The oxidation of the sulfur atom at position 3 introduces a new chiral center, resulting in two diastereomers.

- Parent Molecule: Lamivudine [(2R, 5S)-2-(hydroxymethyl)-1,3-oxathiolan-5-yl]cytosine.[1][2]
- Target Impurity: **(R)-Lamivudine Sulfoxide** (Pharmacopeial Impurity H).
  - Configuration:(2R, 3R, 5S).
  - Stereochemical Feature: The sulfoxide oxygen is oriented trans to the C2-hydroxymethyl group (depending on the specific envelope conformation, but defined by the R-configuration at sulfur).

Stereochemical Logic Diagram

The following diagram illustrates the structural relationship and the critical NMR correlations required to distinguish the (R)-sulfoxide from its (S)-diastereomer.



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Figure 1: Oxidative pathway of Lamivudine leading to diastereomeric sulfoxides and the basis for NMR differentiation.

Experimental Strategy

Solvent Selection: DMSO-d6

While D2O is often used for nucleosides, DMSO-d6 is the mandatory solvent for this protocol.

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- Reasoning: DMSO-d6 prevents the exchange of the amino (-NH2) and hydroxyl (-OH) protons.[3] The chemical shifts and coupling constants of these exchangeable protons are sensitive to the electronic environment changes induced by the sulfoxide oxygen, providing secondary confirmation of the isomer identity.

Instrument Requirements

- Field Strength: Minimum 400 MHz (600 MHz recommended for trace analysis).
- Probe: Inverse detection probe (BBI/TXI) or CryoProbe for sensitivity.
- Temperature: 298 K (25°C). Precise control (±0.1 K) is required to prevent chemical shift drift of exchangeable protons.

Protocol A: 1D 1H NMR Identification

This protocol establishes the identity of the (R)-sulfoxide by detecting the anisotropic deshielding effects of the S=O bond on the oxathiolane ring protons.

Step-by-Step Procedure

- Sample Prep: Dissolve 5–10 mg of the sample in 600 µL of DMSO-d6 (99.9% D).
- Acquisition:
  - Pulse angle: 30°.
  - Relaxation delay (d1): 2.0 s (for qualitative), 15 s (for quantitative).
  - Scans: 64 (adjust based on concentration).
  - Spectral Width: 12 ppm (-1 to 11 ppm).
- Processing: Apply 0.3 Hz line broadening (LB) and baseline correction.

Diagnostic Signals (Comparison)

The formation of the sulfoxide causes significant shifts in the H-2 and H-5 protons of the oxathiolane ring compared to the parent Lamivudine.

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Proton Assignment	Lamivudine (Parent) δ (ppm)	(R)-Sulfoxide (Impurity H) δ (ppm)*	Mechanistic Insight
H-5 (Oxathiolane)	~6.15 (dd)	~6.3 – 6.5 (m)	Deshielded by the adjacent S=O oxygen (anisotropic effect).
H-2 (Oxathiolane)	~5.18 (t)	Shifted/Split	Proximity to sulfur center alters magnetic environment.
Cytosine H-5	~5.73 (d)	~5.8 – 5.9	Long-range inductive effect.
Cytosine H-6	~7.92 (d)	~8.0 – 8.1	Spatial proximity to S=O in specific conformers.

Note: Exact shifts vary slightly with concentration and temperature.[4] The key is the relative downfield shift of the oxathiolane protons compared to the parent.[3]

Protocol B: 2D NOESY for Stereochemical Assignment

This is the definitive method. The absolute configuration (R vs S at sulfur) dictates the spatial distance between the sulfoxide oxygen and the cytosine ring protons.

The Stereochemical "Fingerprint"[2]

- Impurity H ((R)-Sulfoxide): The oxygen atom is oriented such that it forces the oxathiolane ring into a conformation where the H-2 proton and the Cytosine H-6 proton have a specific spatial relationship.
- Differentiation: Look for the Through-Space (NOE) correlation between the Oxathiolane H-2 and Cytosine H-6. The intensity of this cross-peak differs significantly between the (R) and (S) diastereomers due to the "pucker" of the oxathiolane ring changing to accommodate the S=O bond.

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Experimental Setup

- Pulse Sequence: Phase-sensitive NOESY (e.g., noesygpph in Bruker).
- Mixing Time: 400–600 ms. (Longer mixing times are needed for the medium-sized molecule to build up NOE).
- Increments: 256 (t1) x 2048 (t2).
- Analysis:
  - Phase the diagonal peaks negative (or positive).[4]
  - Look for cross-peaks (off-diagonal) with the same phase as the diagonal (Exchange) or opposite phase (NOE). Note: In small molecules, NOE is usually positive (opposite sign to diagonal), but Lamivudine is in the crossover regime; ROESY may be preferred if NOE signals are weak.

Recommendation: If NOESY signals are zero/weak due to molecular tumbling rate (

), use ROESY (Rotating frame Overhauser Effect Spectroscopy) with a mixing time of 300 ms. ROESY cross-peaks are always positive (opposite to diagonal).

Protocol C: Purity by Absolute qNMR[6]

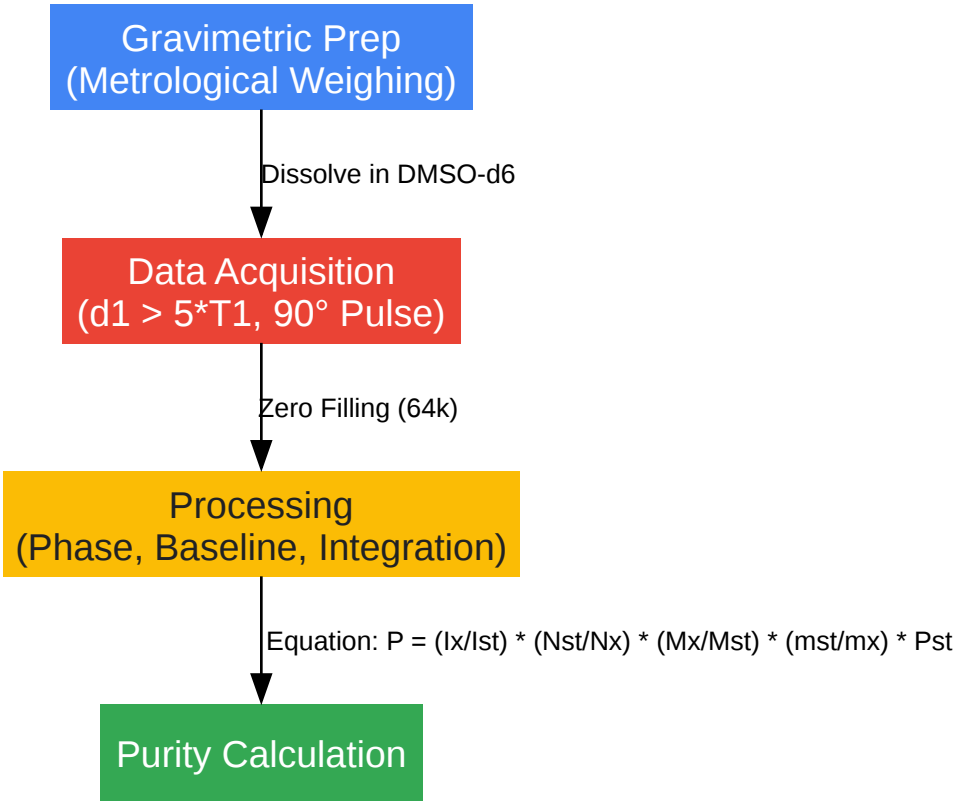
To quantify **(R)-Lamivudine Sulfoxide** in a reference standard or crude mixture without an external calibration curve.

Internal Calibrant Selection[2][6]

- Standard: Maleic Acid (δ 6.26 ppm) or 1,3,5-Trimethoxybenzene (δ 6.1 ppm).
- Constraint: Ensure the calibrant signal does not overlap with the H-5 or H-6 doublets of the sulfoxide. Maleic acid is preferred due to its high purity availability and simple singlet signal.

qNMR Workflow Diagram

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Figure 2: Workflow for absolute quantification of **(R)-Lamivudine Sulfoxide**.

Critical Parameters for qNMR

- Pulse Angle: 90° (maximize signal-to-noise).
- Relaxation Delay (d1): Measure

  first using Inversion Recovery. Set

  . For Lamivudine sulfoxide in DMSO, the longest

  is typically ~2-3 seconds, so set d1 = 15 seconds.
- Spectral Width: Ensure base-to-base integration of both analyte and standard.
- Integration: Integration regions must cover 60 times the linewidth (±30 LW) for >99% accuracy.

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